

# A Comparative Analysis of the Physical Properties of Tetrachloropropane Isomers

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## Compound of Interest

Compound Name: *1,1,3,3-Tetrachloropropane*

Cat. No.: *B154969*

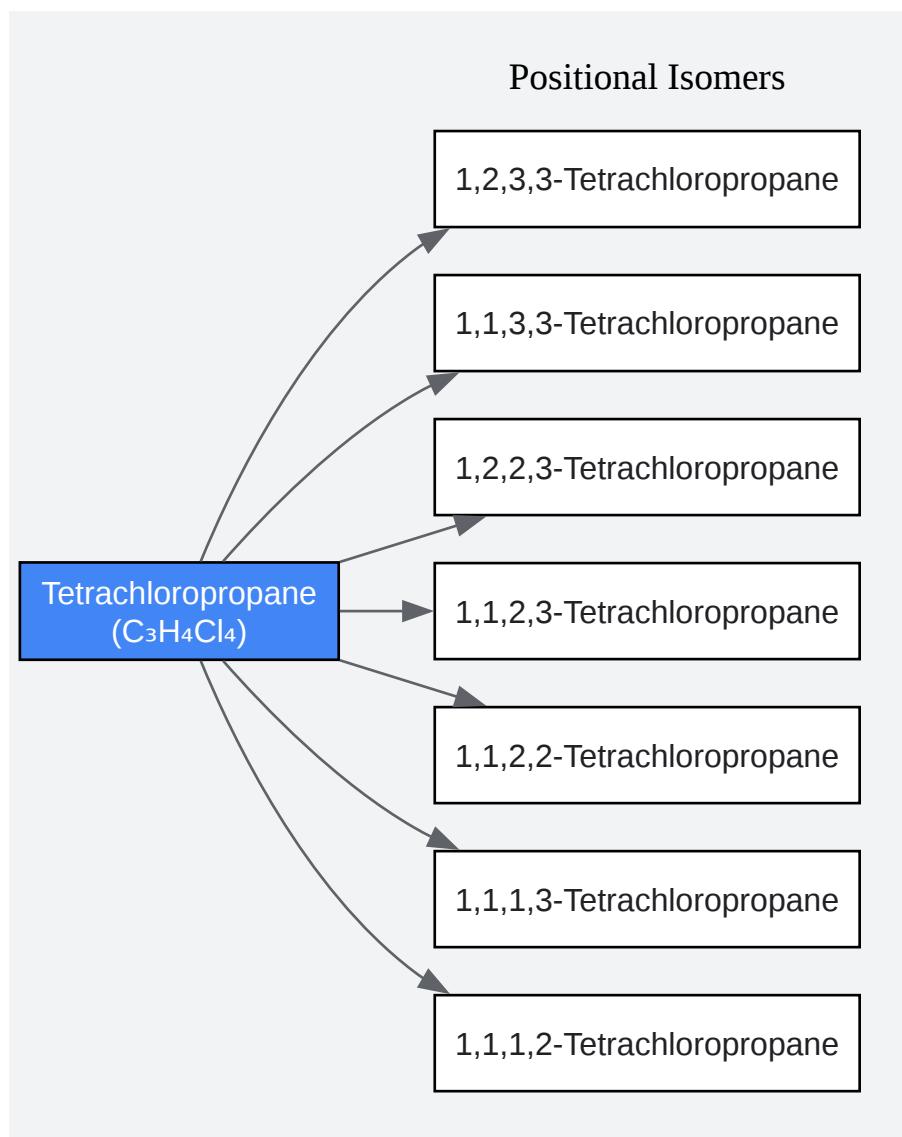
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the key physical properties of various tetrachloropropane isomers. The data presented is compiled from experimental values to ensure accuracy and reliability, offering a valuable resource for professionals in the fields of chemical research and drug development. Understanding the distinct physical characteristics of these isomers is crucial for their application in synthesis, as solvents, or as intermediates in the production of pharmaceuticals and other complex molecules.

## Isomers of Tetrachloropropane: A Structural Overview

Tetrachloropropane ( $C_3H_4Cl_4$ ) exists in several isomeric forms, distinguished by the arrangement of chlorine atoms on the propane backbone. These structural variations give rise to different physical properties, influencing their behavior in chemical reactions and their suitability for various applications.



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Caption: Positional isomers of tetrachloropropane.

## Comparative Physical Properties

The following table summarizes the experimentally determined physical properties of various tetrachloropropane isomers. These properties are fundamental to understanding the behavior of these compounds in different experimental and industrial settings.

Isomer	CAS Number	Molecular Formula	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)	Refractive Index
1,1,1,2-Tetrachloropropane	812-03-3	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	152.4[1]	-64[2][3] or -65[4][5][6]	1.466[2][3]	1.48[2][3]
1,1,1,3-Tetrachloropropane	1070-78-6	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	159[7][8][9]	-35[9]	1.470 @ 20°C[7][8]	1.4810-1.4850[9]
1,1,2,2-Tetrachloropropane	13116-60-4	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	-	-	-	-
1,1,2,3-Tetrachloropropane	18495-30-2	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	177.7 @ 760 mmHg[10]	179[10][12] [13]	1.462[10] [11] or 1.53[12] [13][14]	1.479[10] [11] or 1.4990-1.5010[3] [12][13][14]
1,2,2,3-Tetrachloropropane	13116-53-5	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	166[15][16] or 176.3 @ 760 mmHg[17]	-	~1.5[17]	-
1,1,3,3-Tetrachloropropane	1653-17-4	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	162[11]	-	-	-
1,2,3,3-Tetrachloropropane	-	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub>	-	-	-	-

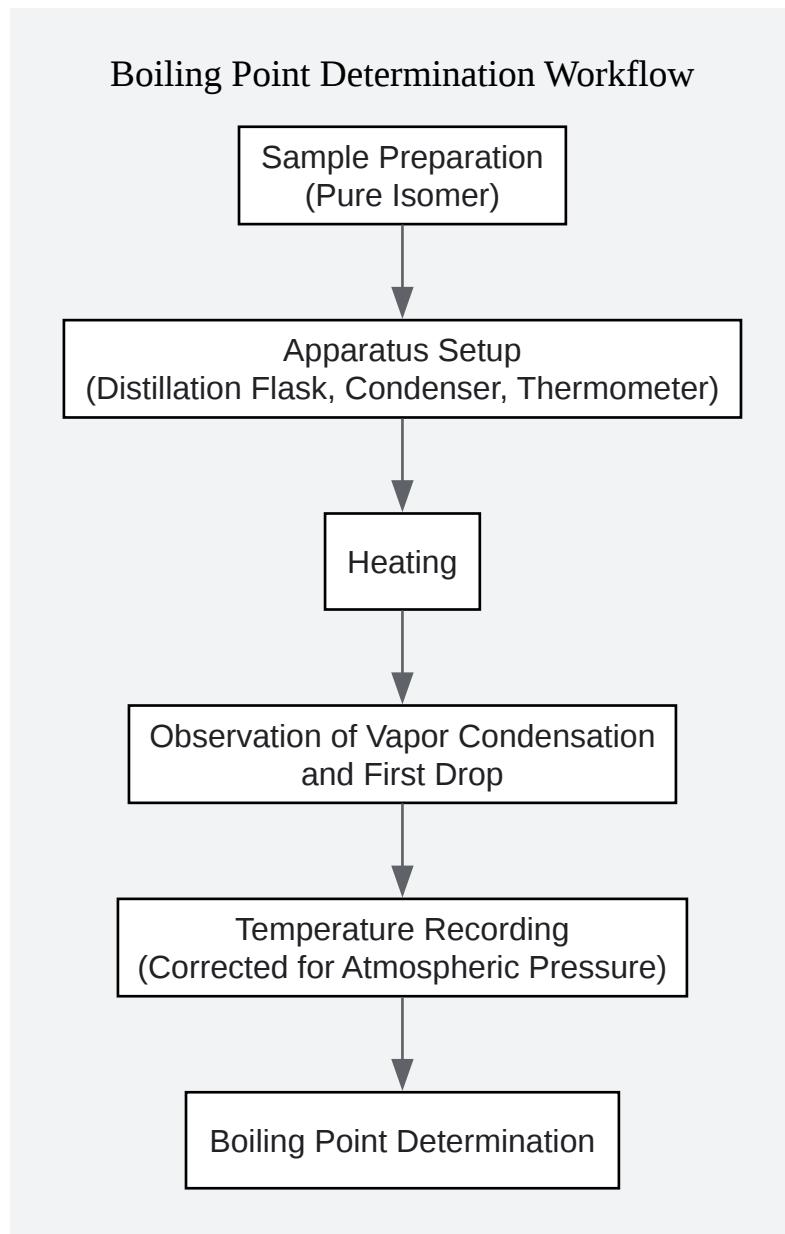
Note: Data for 1,2,3,3-tetrachloropropane was not readily available in the searched literature. A hyphen (-) indicates that experimental data was not found.

## Experimental Protocols

The determination of the physical properties listed above is conducted using standardized experimental methodologies. These protocols are designed to ensure accuracy, reproducibility, and comparability of data across different laboratories and studies.

## Determination of Boiling Point

The boiling point of the tetrachloropropane isomers is determined using methods that adhere to the principles outlined in standards such as ASTM D1078 and ASTM D2887.[4][18][19]



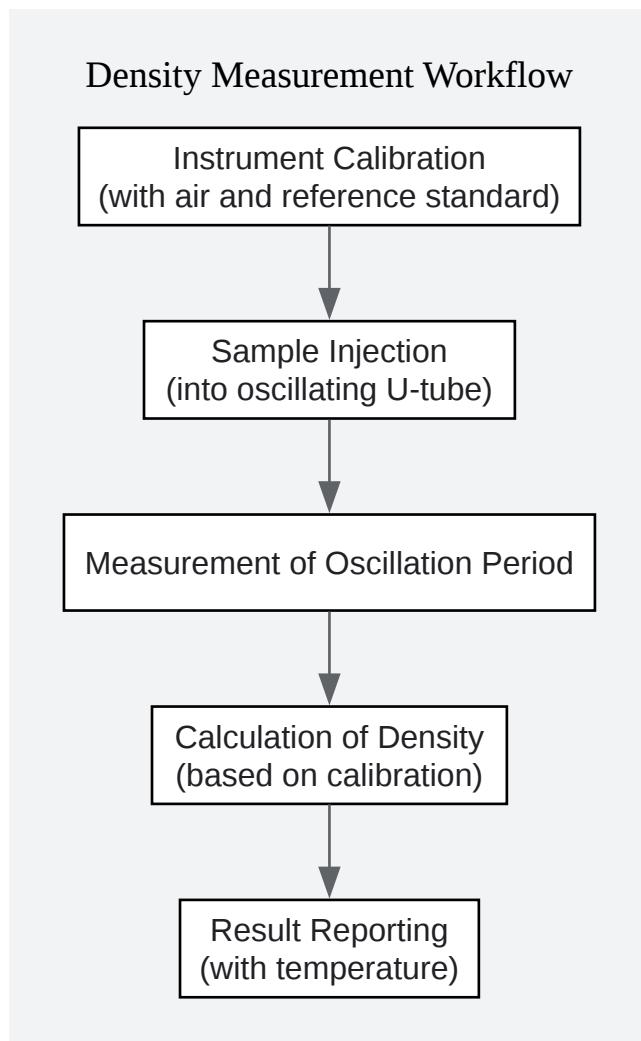
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Caption: Experimental workflow for boiling point determination.

A common laboratory method involves the distillation of the liquid. The sample is heated in a distillation flask, and the temperature at which the vapor phase is in equilibrium with the liquid phase under a given pressure is recorded as the boiling point. For more precise measurements, gas chromatography can be used to simulate distillation and determine the boiling range distribution of a substance.

## Determination of Density

The density of liquid tetrachloropropane isomers is typically measured using a digital density meter, following protocols similar to those described in ASTM D4052 and ASTM D7777.[\[7\]](#)[\[10\]](#)[\[15\]](#)[\[20\]](#)[\[21\]](#)



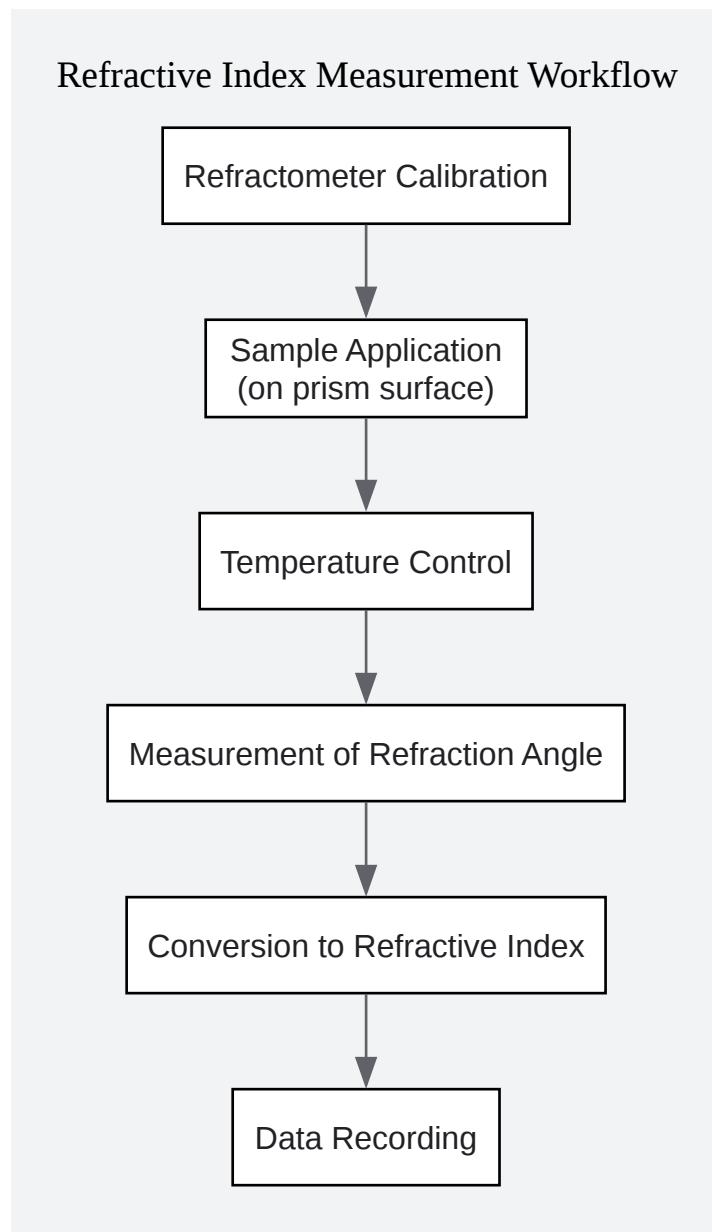
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Caption: Workflow for density measurement using a digital densitometer.

This method involves introducing a small volume of the liquid sample into an oscillating U-tube. The instrument measures the change in the oscillation frequency caused by the mass of the sample in the tube. This frequency change is then used, in conjunction with calibration data, to determine the density of the liquid with high precision.

## Determination of Refractive Index

The refractive index of the tetrachloropropane isomers is determined using a refractometer, with procedures guided by standards such as ASTM D1218 and ASTM D1747.[\[2\]](#)[\[12\]](#)[\[17\]](#)[\[22\]](#)[\[23\]](#)



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Caption: Experimental workflow for refractive index measurement.

This optical property is measured by passing light through a thin film of the liquid sample placed on the prism of a refractometer. The instrument measures the angle at which the light is refracted, which is then converted to the refractive index value. Temperature control is critical for accurate refractive index measurements.

This guide serves as a foundational resource for understanding the physical properties of tetrachloropropane isomers. The provided data and experimental outlines are intended to

support further research and application development in the chemical and pharmaceutical sciences.

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